Toxicological Profile of Methylated Phenanthrenes: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Methyl phenanthrene-3-carboxylate*
CAS No.:	*5345-98-2*
Cat. No.:	*B188656*

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Introduction

Phenanthrene, a three-ring polycyclic aromatic hydrocarbon (PAH), is a ubiquitous environmental contaminant primarily formed from the incomplete combustion of organic materials. While generally considered non-toxic, its methylated derivatives (methylphenanthrenes, MPs) exhibit significantly altered toxicological properties.[1] These alkylated PAHs are abundant in crude oil and its refined products, leading to concerns about their environmental and human health impacts.[1][2] Limited evidence has shown that methylation of the aromatic rings can significantly change the toxicological properties of three-ring PAHs.[1]

This technical guide provides a comprehensive overview of the toxicological profile of methylated phenanthrenes, focusing on their metabolism, genotoxicity, carcinogenicity, and cellular effects. It summarizes key quantitative data, details relevant experimental protocols,

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and visualizes critical pathways and workflows to support research and development in toxicology and pharmacology.

Metabolism and Metabolic Activation

The toxicity of many PAHs, including methylated phenanthrenes, is intrinsically linked to their metabolic activation into reactive intermediates. This process is primarily initiated by the Aryl Hydrocarbon Receptor (AhR) signaling pathway.

Aryl Hydrocarbon Receptor (AhR) Activation

Methylated phenanthrenes are significantly more potent activators of the human Aryl Hydrocarbon Receptor (AhR) than their parent compound.[1][2][3] Studies using a yeast bioassay demonstrated that monomethylated phenanthrenes were 2 to 5 times more potent than phenanthrene at activating the AhR.[1][2][3] The position of the methyl group plays a crucial role in this activity; phenanthrenes with methyl groups in equatorial positions (1-MP, 2-MP, and 3-MP) exhibit the highest potencies.[1]

Upon entering the cell, the methylated phenanthrene ligand binds to the cytosolic AhR complex. This causes the dissociation of chaperone proteins and allows the AhR to translocate to the nucleus and heterodimerize with the Aryl Hydrocarbon Receptor Nuclear Translocator (ARNT). This AhR/ARNT complex then binds to Xenobiotic Responsive Elements (XREs) in the promoter regions of target genes, upregulating their expression.[1] Key target genes include Phase I and Phase II xenobiotic metabolizing enzymes, such as Cytochrome P450s (CYP1A1, CYP1A2, CYP1B1) and glutathione-S-transferase.[1][4]

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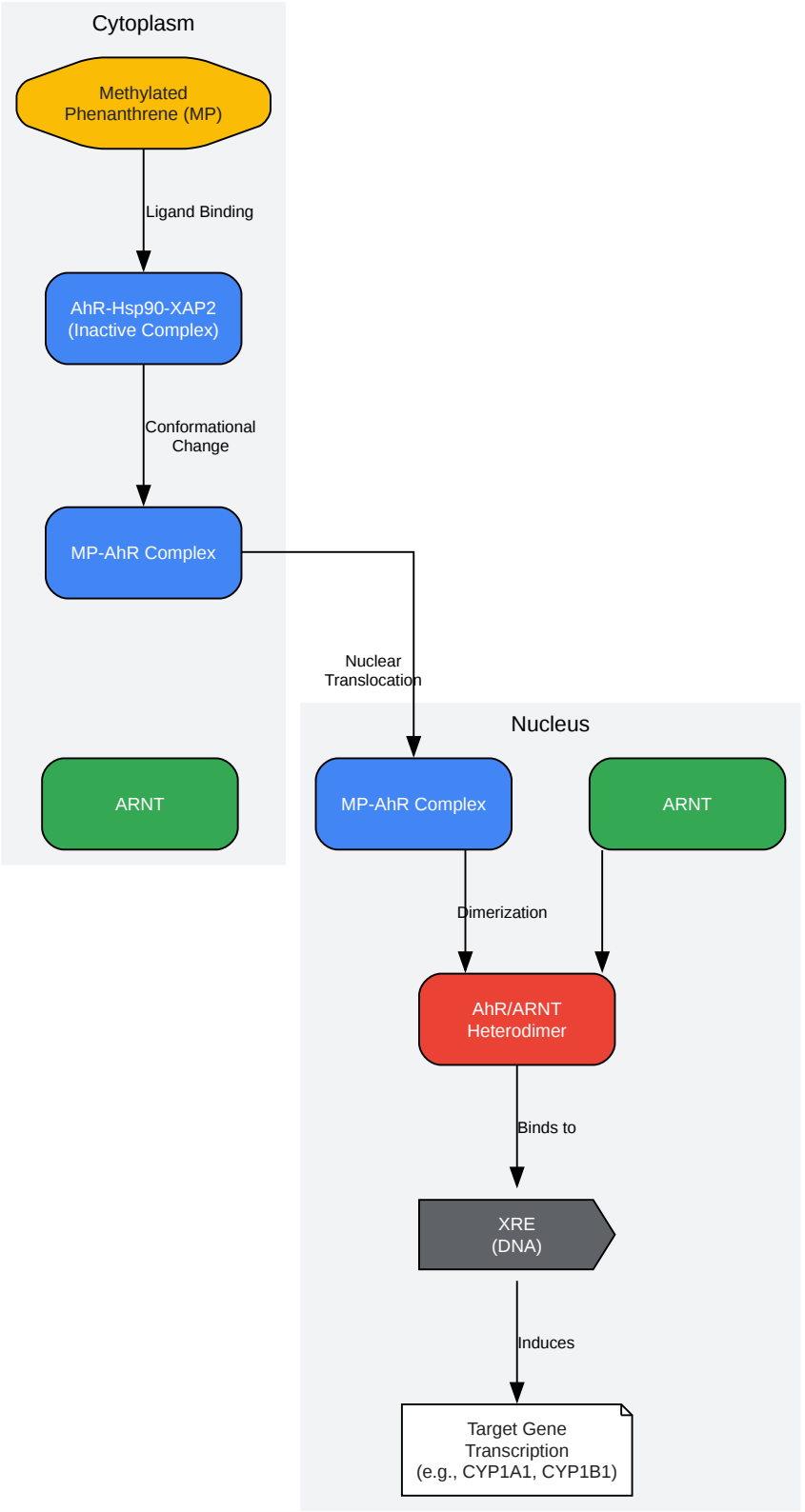

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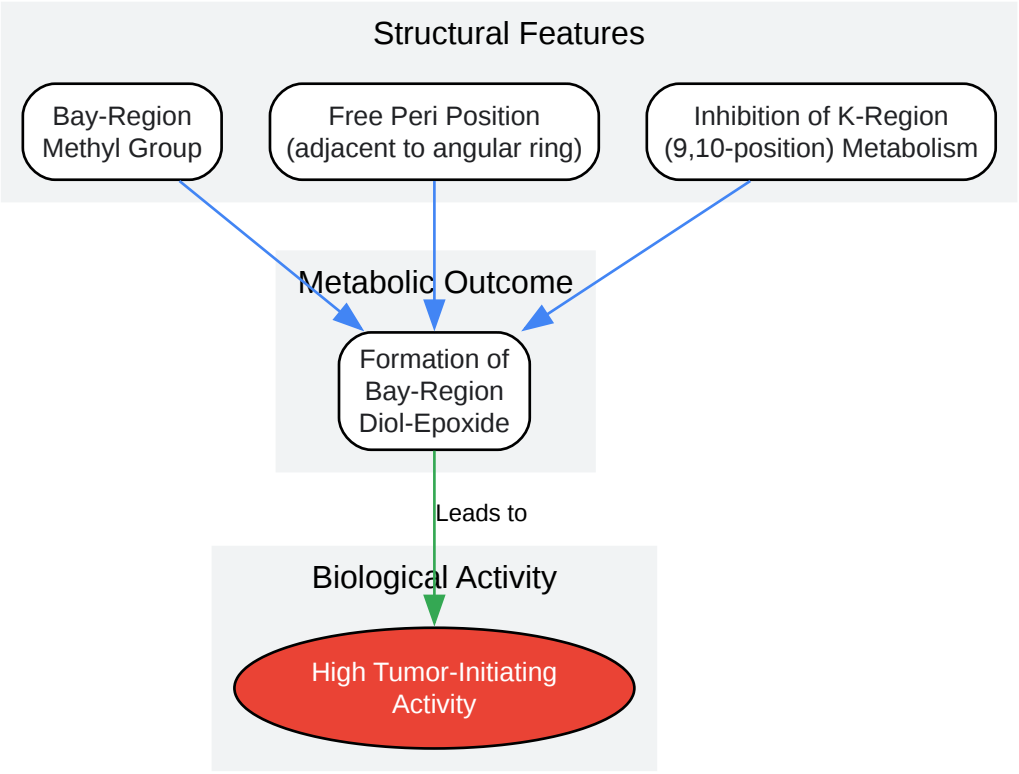

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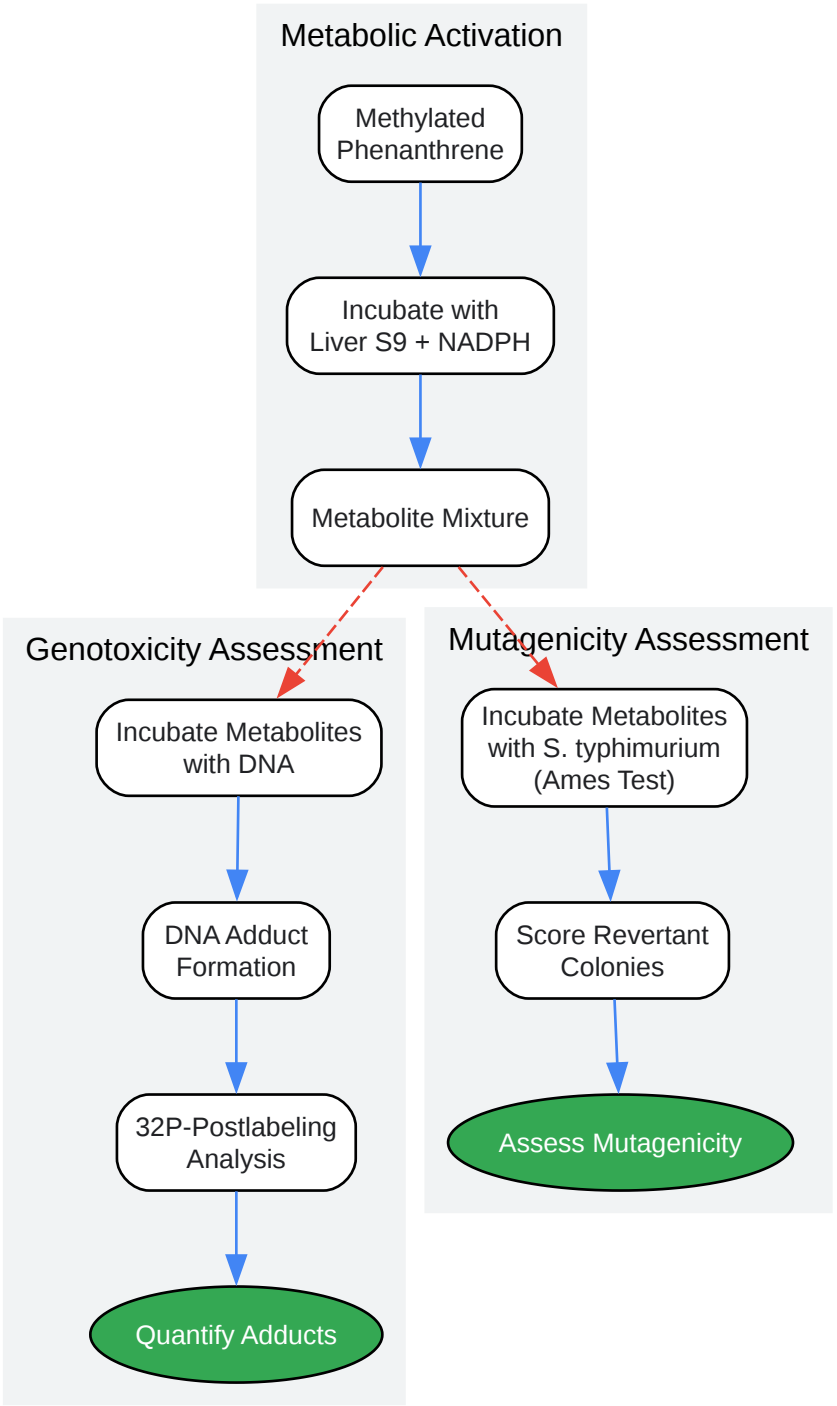

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